

An In-depth Technical Guide to Heptyl Formate: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: Heptyl formate

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Heptyl formate (C₈H₁₆O₂) is an organic compound classified as a carboxylic ester.^{[1][2]} It is recognized for its characteristic fruity, floral odor and is utilized as a flavoring and fragrance agent.^{[3][4]} This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis protocols, and safety information, tailored for a technical audience.

Molecular Structure and Formula

Heptyl formate is the ester formed from heptanol and formic acid.^[5] Its molecular structure consists of a heptyl group attached to a formate group.

- Molecular Formula: C₈H₁₆O₂^{[1][6]}
- IUPAC Name: **heptyl formate**^{[1][6]}
- SMILES: CCCCCCOC=O^{[1][7]}
- InChI Key: XEAMDSXSXYAICO-UHFFFAOYSA-N^{[1][6]}
- CAS Registry Number: 112-23-2^[6]

Physicochemical Properties

Heptyl formate is a colorless liquid with a fruity scent.^[3] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Weight	144.21 g/mol	[1][6]
Boiling Point	177.0 to 178.0 °C	[1]
Melting Point	-46.4 °C	[8]
Density	0.882 g/cm ³	[9]
Flash Point	60.0 °C (140.0 °F)	[8][10]
Refractive Index	n _{20/D} 1.413	[8]
Water Solubility	0.23 g/L (Predicted)	[2]
logP	3.26 (Predicted)	[2]

Experimental Protocols: Synthesis of Heptyl Formate

A standard laboratory method for the synthesis of **heptyl formate** is the Fischer esterification of heptanol with formic acid, using an acid catalyst.

Objective: To synthesize **heptyl formate** via acid-catalyzed esterification.

Materials:

- n-Heptanol
- Formic acid (concentrated)
- Sulfuric acid (concentrated, as catalyst)
- Sodium bicarbonate solution (5% aqueous)
- Anhydrous magnesium sulfate

- Distilled water
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine one molar equivalent of n-heptanol with two molar equivalents of formic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid (approximately 2-3% of the alcohol's mass) to the mixture while swirling.
- Add a few boiling chips to the flask to ensure smooth boiling.
- Set up the apparatus for reflux and heat the mixture gently using a heating mantle. A recommended temperature is between 60-80°C.[5]
- Allow the reaction to reflux for 2-3 hours to reach equilibrium.
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with:
 - Distilled water to remove the excess formic acid and sulfuric acid.

- 5% sodium bicarbonate solution to neutralize any remaining acid (caution: CO₂ evolution).
- Distilled water to remove any residual sodium bicarbonate.
- Drain the organic layer into a clean, dry Erlenmeyer flask and dry it over anhydrous magnesium sulfate.
- Decant or filter the dried ester into a distillation flask.
- Purify the **heptyl formate** by fractional distillation. Collect the fraction boiling at approximately 177-178°C.[1]

Purity Validation: The purity of the synthesized **heptyl formate** can be validated using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to identify the compound and assess the presence of any impurities.[6] Infrared (IR) spectroscopy can also be used to confirm the presence of the characteristic ester carbonyl stretch.[6]

An alternative synthesis route involves the reaction of n-heptyl bromide with formamide at boiling temperature.[3][8]

Applications in Research and Industry

Heptyl formate's primary applications are in the flavor and fragrance industries due to its pleasant fruity odor.[4] It is used as a synthetic flavoring agent in foods such as beverages, ice cream, candy, and baked goods.[3] In a research context, it can be used in esterification studies to investigate reaction mechanisms and to synthesize other related compounds.[5] It also finds use as a solvent in organic synthesis.[5]

Safety and Handling

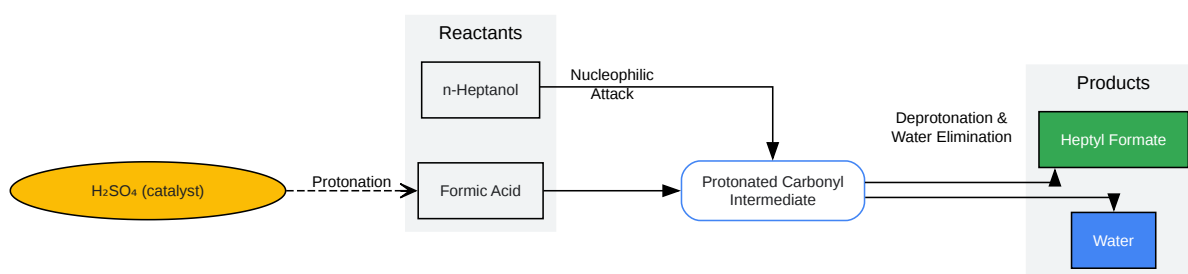
Heptyl formate is a combustible liquid and should be handled with appropriate safety precautions.[4][11]

- Handling: Work in a well-ventilated area and avoid contact with skin and eyes.[12] Wear suitable protective clothing, gloves, and safety goggles.[12][13] Keep away from heat, sparks, and open flames.[11]
- Storage: Store in a cool, dry, and well-ventilated area away from sources of ignition.[4]

- Spills: In case of a spill, remove all ignition sources and use absorbents for cleanup.[4]

For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[4]

Diagrams



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Caption: Fischer esterification of **heptyl formate**.

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